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solubility of 1-Chloro-4-ethynylbenzene in organic solvents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1-Chloro-4-ethynylbenzene	
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An In-depth Technical Guide on the Solubility of **1-Chloro-4-ethynylbenzene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-Chloro-4-ethynylbenzene**, a key intermediate in organic synthesis. Due to the absence of specific quantitative solubility data in publicly available literature, this document focuses on qualitative solubility information and provides a detailed, generalized experimental protocol for determining the solubility of solid organic compounds.

Core Concepts in Solubility

The solubility of a solid compound in a solvent is governed by the principle of "like dissolves like." This means that substances with similar intermolecular forces are more likely to be soluble in one another. **1-Chloro-4-ethynylbenzene** is a relatively nonpolar molecule, characterized by a substituted aromatic ring. Its solubility is therefore expected to be higher in organic solvents with low to moderate polarity and limited in highly polar solvents like water.

Qualitative Solubility Data

Based on available safety data sheets and chemical supplier information, the solubility of **1- Chloro-4-ethynylbenzene** has been qualitatively described. This information is summarized in the table below.



Solvent	Qualitative Solubility
Acetone	Soluble
Chloroform	Soluble
Dichloromethane	Soluble
Dimethylformamide (DMF)	Soluble
Dimethyl sulfoxide (DMSO)	Soluble
Ethanol	Soluble
Ethyl acetate	Soluble
Hexane	Soluble
Methanol	Soluble
Tetrahydrofuran (THF)	Soluble
Toluene	Soluble
Water	Insoluble

This data is compiled from various chemical supplier databases.[1][2]

Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for the gravimetric determination of the solubility of a solid organic compound, such as **1-Chloro-4-ethynylbenzene**, in an organic solvent at a specific temperature.

Objective: To determine the concentration of a saturated solution of a solid organic compound in a given solvent at a controlled temperature.

Materials:

- 1-Chloro-4-ethynylbenzene (solid)
- Selected organic solvent



- Scintillation vials or test tubes with sealable caps
- Constant temperature bath (e.g., water bath or heating block)
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed vials for collecting the filtrate
- Analytical balance
- Vortex mixer or magnetic stirrer

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of the solid 1-Chloro-4-ethynylbenzene to a scintillation vial or test tube. The presence of undissolved solid is crucial to ensure the solution is saturated.
 - Add a known volume of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- · Equilibration:
 - Place the vial in a constant temperature bath set to the desired temperature.
 - Agitate the mixture using a vortex mixer or magnetic stirrer for a sufficient period to ensure equilibrium is reached. The time required for equilibration can vary and may need to be determined empirically (typically several hours to 24 hours).
- Sample Collection and Filtration:
 - Allow the vial to sit undisturbed in the constant temperature bath for a short period to allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant (the clear liquid above the solid) into a syringe.



- Quickly attach a syringe filter to the syringe.
- Dispense the solution through the filter into a pre-weighed collection vial. This step removes any undissolved solid particles.
- Gravimetric Analysis:
 - Record the mass of the collection vial containing the filtrate.
 - Evaporate the solvent from the collection vial. This can be done under a gentle stream of nitrogen or in a vacuum oven at a temperature below the melting point of the solute to avoid decomposition.
 - Once the solvent has been completely removed, re-weigh the vial containing the dried solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial mass of the empty vial from the final mass of the vial with the dried solute.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent or moles per liter.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: A flowchart outlining the key steps for the experimental determination of the solubility of a solid organic compound.

Safety Considerations:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for 1-Chloro-4-ethynylbenzene and the chosen solvent for specific handling and disposal instructions.

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- To cite this document: BenchChem. [solubility of 1-Chloro-4-ethynylbenzene in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013528#solubility-of-1-chloro-4-ethynylbenzene-in-organic-solvents]

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